

Essential Safety and Logistical Information for Handling Apernyl

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Compound of Interest

Compound Name:	Apernyl
CAS No.:	57762-41-1
Cat. No.:	B1228721

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This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **Apernyl**. Given that the active ingredient in **Apernyl** is acetylsalicylic acid (aspirin), this document outlines the necessary precautions for handling this substance in a laboratory setting to ensure the safety of researchers, scientists, and drug development professionals.^{[1][2][3][4][5]}

Personal Protective Equipment (PPE)

When handling **Apernyl**, which contains acetylsalicylic acid, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. Acetylsalicylic acid can be harmful if swallowed and may cause irritation to the skin, eyes, and respiratory system.^[6] Furthermore, as a combustible dust, it can form explosive mixtures with air.^[6]

Recommended PPE includes:

- **Eye and Face Protection:** Wear safety glasses with side shields or chemical safety goggles.^{[6][7]} Use equipment that is tested and approved under government standards such as EN 166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133.

- Skin Protection: Chemical-resistant gloves must be worn.[6][7][8] Always inspect gloves for integrity before use and employ proper glove removal techniques to avoid skin contact.[7][8] A lab coat or work apron should also be worn.[7]
- Respiratory Protection: If there is a risk of dust formation, a NIOSH-approved respirator should be used.[6][9] For nuisance exposures, a type P95 respirator is recommended, while higher-level protection (type OV/AG/P99) may be necessary in certain situations.[6]

Quantitative Data for Acetylsalicylic Acid

The following table summarizes key quantitative data for acetylsalicylic acid, the active component of **Apernyl**.

Property	Value
Molecular Formula	C ₉ H ₈ O ₄
Molecular Weight	180.16 g/mol [6][8]
Melting Point	135°C (275°F)[6]
Flash Point	250°C (482°F)[6][9]
Autoignition Temperature	500°C (932°F)[9]
Oral LD50 (Rat)	950 mg/kg[6]
Water Solubility	Slightly soluble[6]
NIOSH Recommended Exposure Limit (TWA)	5 mg/m ³ [8][9]

Experimental Protocol: Safe Handling and Disposal of Apernyl

This protocol details the step-by-step procedures for the safe handling and disposal of **Apernyl** waste in a laboratory environment.

1. Engineering Controls and Safe Handling:

- Handle **Apernyl** in a well-ventilated area.[8]

- Use appropriate exhaust ventilation where dust may be generated.[8]
- Avoid the formation of dust and aerosols.[8]
- Do not eat, drink, or smoke in areas where **Apernyl** is handled.[7][8]
- Wash hands thoroughly after handling.[7][8]
- Store in a tightly closed container in a dry and cool place.[9]

2. Spill and Leak Procedures:

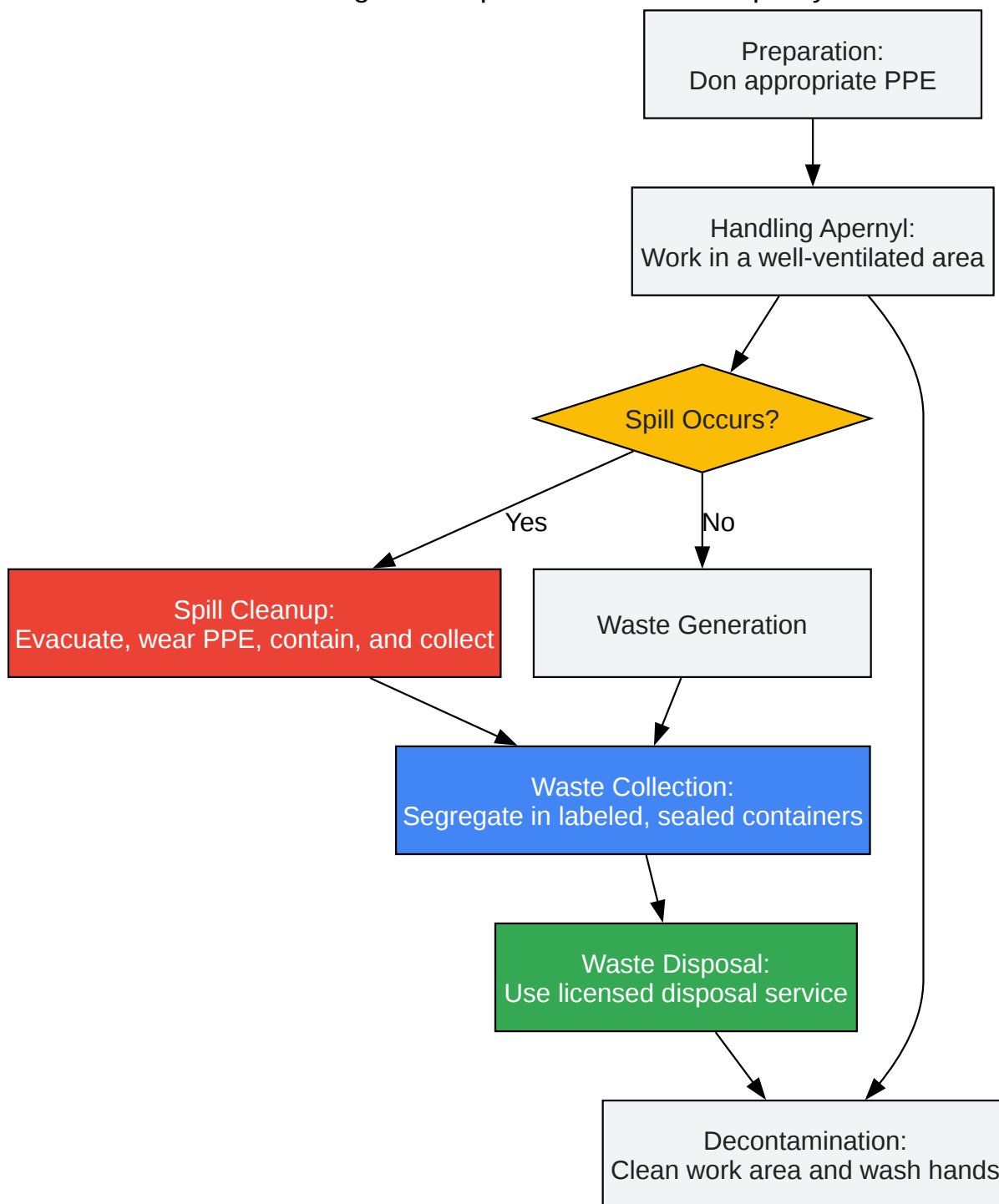
- In case of a spill, evacuate personnel from the area.[8]
- Wear the appropriate PPE as outlined above, including respiratory protection.[7][8]
- Avoid breathing in dust.[8]
- Prevent the substance from entering drains.[7][8]
- Carefully sweep or shovel the spilled material into a suitable, closed container for disposal, avoiding the creation of dust.[8]

3. Waste Disposal:

- Collect waste **Apernyl** in a designated, properly labeled, and sealed container.[6]
- Do not mix with other waste streams.[6]
- Dispose of the waste through a licensed professional waste disposal company.[6]
- Incineration in a chemical incinerator equipped with an afterburner and scrubber is a suitable disposal method.[6]
- Never dispose of solid **Apernyl** down the drain.[6]
- Empty containers should be disposed of as unused product.[6]

Workflow for Handling and Disposal of Apernyl

Safe Handling and Disposal Workflow for Apernyl



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Caption: Workflow for the safe handling and disposal of **Apernyl**.

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